

How to prepare GC7 Sulfate stock solutions for experiments.

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Compound of Interest

Compound Name: GC7 Sulfate

Cat. No.: B1139278

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Application Notes and Protocols for GC7 Sulfate

Audience: Researchers, scientists, and drug development professionals.

Introduction

GC7 Sulfate is a potent and specific inhibitor of deoxyhypusine synthase (DHPS), a critical enzyme in the post-translational modification of eukaryotic translation initiation factor 5A (eIF5A).[1][2][3] This modification, known as hypusination, is essential for the activity of eIF5A in regulating the translation of a specific subset of mRNAs, many of which are involved in cell proliferation, differentiation, and apoptosis.[2][4] By inhibiting DHPS, **GC7 Sulfate** effectively blocks the hypusination and subsequent activation of eIF5A, leading to cell cycle arrest and inhibition of tumor cell growth, making it a valuable tool for cancer research and a potential therapeutic agent.[1][4][5]

These application notes provide detailed protocols for the preparation of **GC7 Sulfate** stock solutions for experimental use, along with relevant physicochemical data and a diagram of the targeted signaling pathway.

Physicochemical and Solubility Data

For accurate and reproducible experimental results, it is crucial to start with a properly prepared stock solution. The following table summarizes the key quantitative data for **GC7 Sulfate**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₂₂ N ₄ O ₄ S	[3][6][7]
Molecular Weight	270.35 g/mol	[1][3][6][7]
CAS Number	150417-90-6	[6][7][8]
Appearance	White to off-white solid	[6]
Purity	≥98%	[8]
Solubility in Water	3 mg/mL (11.10 mM) (requires sonication and warming)	[6]
90 mg/mL (332.9 mM) (requires sonication and heating)	[3]	
Solubility in PBS	5 mg/mL (18.49 mM) (requires sonication, warming, and heating to 60°C)	[6]
Solubility in DMSO	Insoluble or slightly soluble (< 1 mg/mL)	[1][3]
Solubility in Ethanol	Insoluble	[1]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **GC7 Sulfate** in water.

Materials:

- **GC7 Sulfate** powder
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Ultrasonic water bath
- Heating block or water bath set to 37-60°C
- Sterile 0.22 µm syringe filter

Procedure:

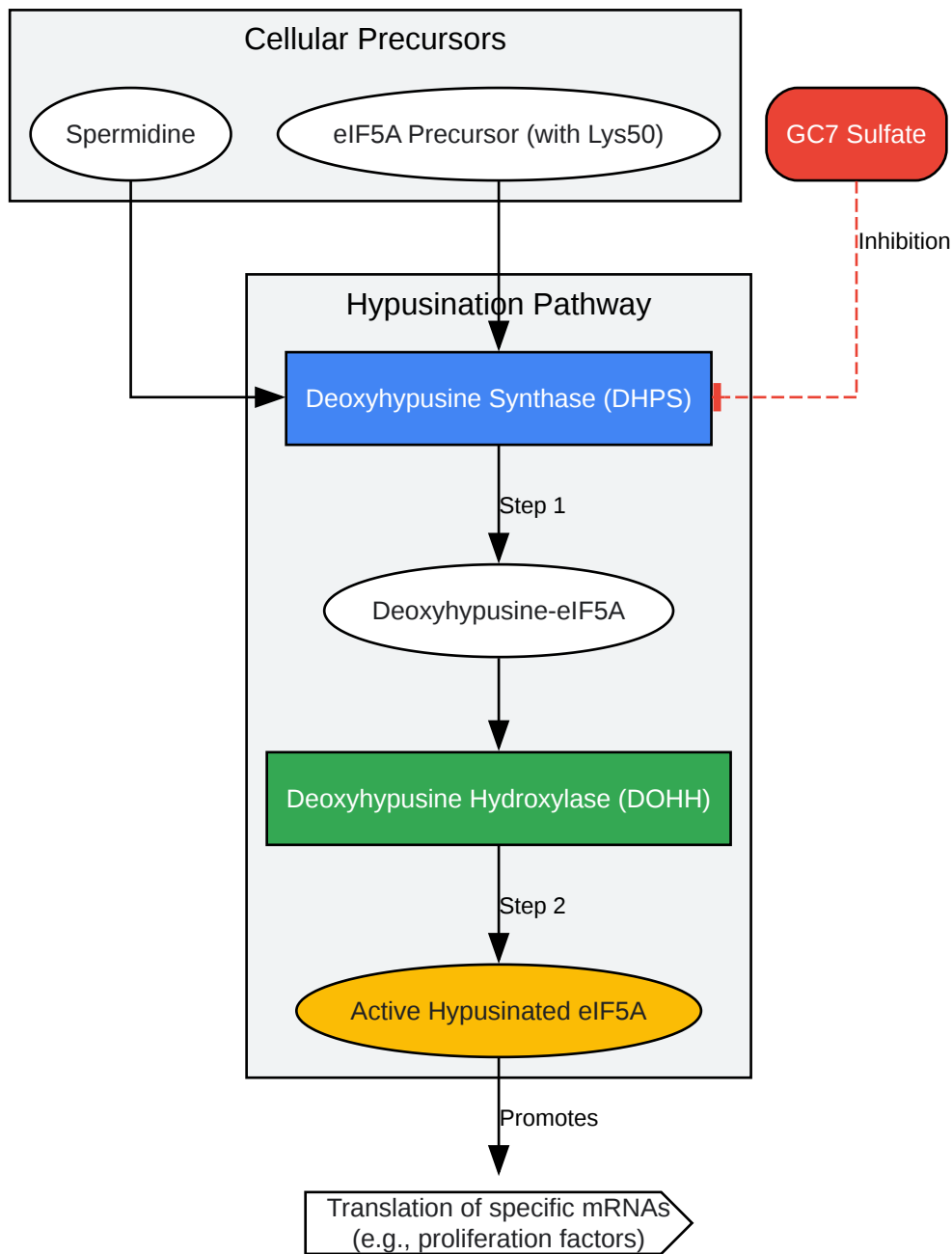
- Calculate the required mass: Based on the molecular weight of **GC7 Sulfate** (270.35 g/mol), calculate the mass needed to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM solution, you will need 2.7035 mg of **GC7 Sulfate**.
- Weigh the compound: Carefully weigh the calculated amount of **GC7 Sulfate** powder and place it in a sterile microcentrifuge tube.
- Add solvent: Add the appropriate volume of sterile, nuclease-free water to the tube.
- Dissolution: To aid dissolution, sonicate and warm the solution.[6] You may use an ultrasonic water bath and a heating block or water bath set to a temperature between 37°C and 60°C. [6] Vortex the solution intermittently until the solid is completely dissolved.
- Sterilization: Once the **GC7 Sulfate** is fully dissolved, sterilize the stock solution by passing it through a 0.22 µm syringe filter into a new sterile tube.[6]
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[6] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[6]

Note on Working Solutions: When preparing working solutions for cell culture experiments, dilute the stock solution in the appropriate cell culture medium to the desired final concentration (typically in the range of 0.1 to 100 µM).[6][9]

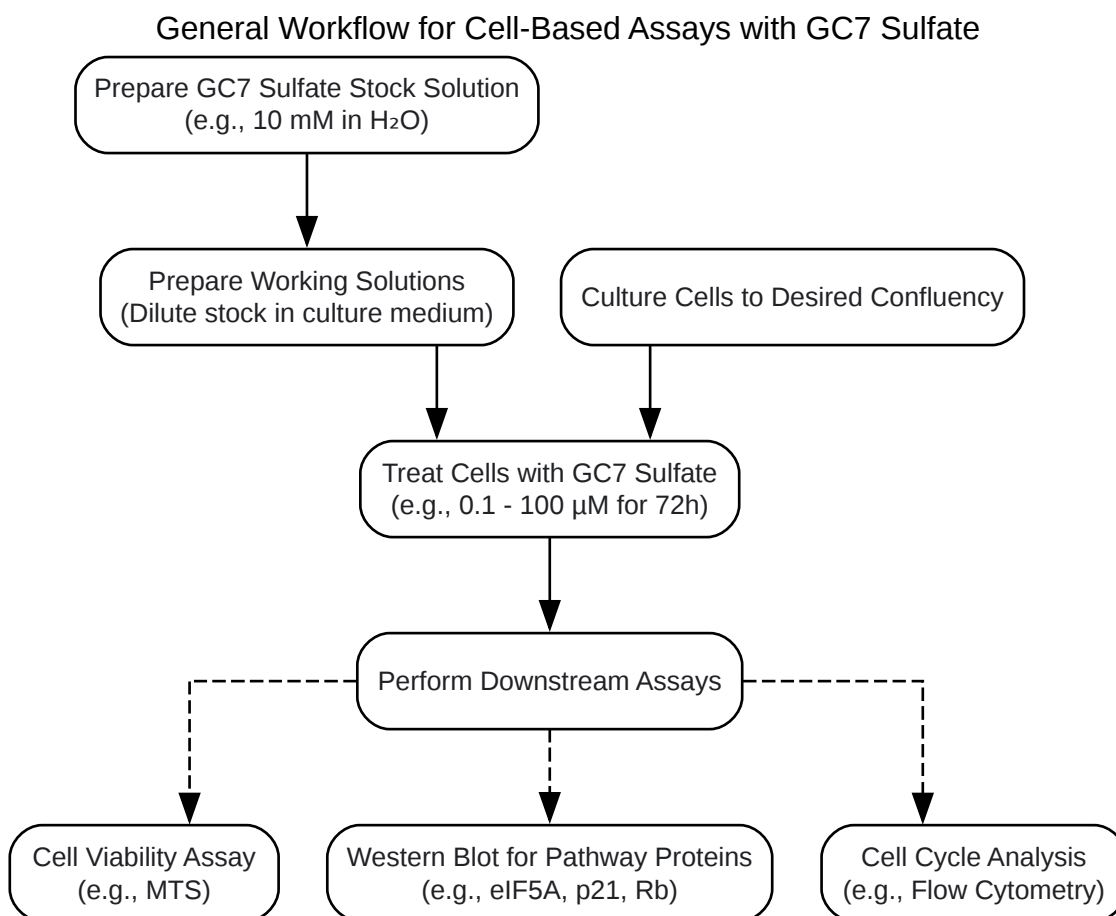
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the eIF5A hypusination pathway targeted by **GC7 Sulfate** and a general workflow for its application in cell-based assays.

eIF5A Hypusination Pathway and Inhibition by GC7 Sulfate

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Caption: The eIF5A hypusination pathway is inhibited by **GC7 Sulfate** at the level of Deoxyhypusine Synthase (DHPS).



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Caption: A generalized workflow for utilizing **GC7 Sulfate** in cell-based experiments.

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